

3-Ethyl-2,2-dimethylpentane molecular structure and formula

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Compound of Interest

Compound Name: 3-Ethyl-2,2-dimethylpentane

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An In-depth Technical Guide to **3-Ethyl-2,2-dimethylpentane**: Molecular Structure, Formula, and Properties

This technical guide provides a comprehensive overview of the molecular structure, chemical formula, and physicochemical properties of **3-Ethyl-2,2-dimethylpentane**. It is intended for researchers, scientists, and professionals in drug development and chemical synthesis who require detailed information on this branched alkane.

Molecular Structure and Nomenclature

3-Ethyl-2,2-dimethylpentane is a saturated hydrocarbon belonging to the alkane class.^[1] Its systematic IUPAC name precisely describes its molecular structure. The structure is derived from a parent five-carbon chain, which is indicated by the root name "pentane".^{[2][3]}

The substituents on this pentane chain are identified by the prefixes:

- "dimethyl": Indicates the presence of two methyl (-CH_3) groups.
- "ethyl": Indicates the presence of one ethyl ($\text{-CH}_2\text{CH}_3$) group.

The numerical locants "2,2-" and "3-" specify the positions of these substituents along the carbon chain. Therefore, the structure consists of:

- A pentane backbone.

- Two methyl groups attached to the second carbon atom (C2).[2]
- One ethyl group attached to the third carbon atom (C3).[2]

The condensed structural formula is $\text{CH}_3\text{-C}(\text{CH}_3)_2\text{-CH}(\text{C}_2\text{H}_5)\text{-CH}_2\text{-CH}_3$. [3]

Chemical Formula and Identifiers

The chemical formula for **3-Ethyl-2,2-dimethylpentane** is C_9H_{20} . [1][4][5][6] It is an isomer of nonane.

Key chemical identifiers for this compound are listed below:

- IUPAC Name: **3-ethyl-2,2-dimethylpentane**[7]
- CAS Registry Number: 16747-32-3[4][6]
- Canonical SMILES: CCC(CC)C(C)(C)C[1]
- InChI: InChI=1S/C9H20/c1-6-8(7-2)9(3,4)5/h8H,6-7H2,1-5H3[1][4]
- InChIKey: CLZCPQKGOAXOJT-UHFFFAOYSA-N[1][4]

Physicochemical Properties

A summary of the key quantitative data for **3-Ethyl-2,2-dimethylpentane** is presented in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₉ H ₂₀	[1][4][5][7]
Molecular Weight	128.2551 g/mol	[4][6]
Exact Mass	128.156500638 Da	[7]
Melting Point	-99 °C	[8]
Boiling Point	134 °C	[8]
Critical Temperature	302 °C	[8]
Critical Pressure	21.2 atm	[8]

Experimental Protocols

While specific synthesis protocols for **3-Ethyl-2,2-dimethylpentane** are not detailed in the provided search results, mass spectrometry is a key analytical technique for its characterization.[4][6] The following is a generalized protocol for Electron Ionization Mass Spectrometry (EI-MS), a common method for analyzing volatile organic compounds like alkanes.

Objective: To determine the mass-to-charge ratio (m/z) of the molecule and its fragments to confirm its molecular weight and structural features.

Methodology: Electron Ionization Mass Spectrometry (EI-MS)

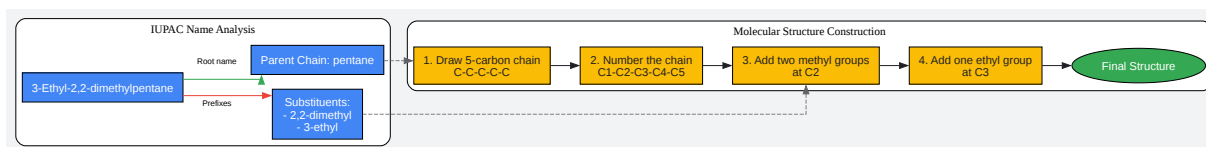
- **Sample Introduction:** A small, pure sample of **3-Ethyl-2,2-dimethylpentane** is introduced into the mass spectrometer's inlet system. Due to its volatility, it is easily vaporized in a low-pressure environment.
- **Ionization:** The gaseous molecules pass into the ionization chamber. Here, they are bombarded by a high-energy electron beam (typically 70 eV). This process ejects an electron from the molecule, forming a positively charged molecular ion ($M^{+\bullet}$).
- **Fragmentation:** The high energy of the electron beam imparts significant internal energy to the molecular ion, causing it to break apart into smaller, charged fragments and neutral

radicals. The fragmentation pattern is characteristic of the molecule's structure.

- **Acceleration:** The positively charged ions (both the molecular ion and the fragment ions) are accelerated by an electric field, ensuring they all have the same kinetic energy.
- **Mass Analysis:** The accelerated ions travel through a magnetic or electric field in the mass analyzer. The field deflects the ions based on their mass-to-charge ratio (m/z). Lighter ions are deflected more than heavier ones.
- **Detection:** An electron multiplier or Faraday cup detects the ions. The detector measures the abundance of ions at each m/z value.
- **Data Output:** The output is a mass spectrum, which is a plot of relative ion abundance versus m/z . For **3-Ethyl-2,2-dimethylpentane**, a peak corresponding to the molecular weight ($m/z \approx 128$) would be expected, along with other peaks corresponding to characteristic fragments.

Logical Structure Visualization

The following diagram illustrates the logical workflow for constructing the **3-Ethyl-2,2-dimethylpentane** molecule based on its IUPAC name.



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Caption: Logical derivation of the **3-Ethyl-2,2-dimethylpentane** structure from its IUPAC name.

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